

Application Notes and Protocols for 4-Chloromethyl-3,5-dimethylisoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3,5-dimethylisoxazole

Cat. No.: B085836

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of 4-Chloromethyl-3,5-dimethylisoxazole (CAS No. 19788-37-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes. This versatile compound is utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Hazard Identification and Safety Precautions

4-Chloromethyl-3,5-dimethylisoxazole is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[2]^[3]
- H312: Harmful in contact with skin.^[2]
- H315: Causes skin irritation.^[2]^[3]
- H319: Causes serious eye irritation.^[2]^[3]
- H332: Harmful if inhaled.^[2]

- H335: May cause respiratory irritation.[2][3]

Precautionary Statements: It is imperative to avoid exposure. Key precautionary measures include washing thoroughly after handling, not eating, drinking, or smoking when using this product, and wearing appropriate personal protective equipment.[2] In case of exposure, follow the first-aid measures outlined in the protocols below.

Quantitative Data Summary

The physical and chemical properties of 4-Chloromethyl-3,5-dimethylisoxazole are essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C ₆ H ₈ ClNO
Molecular Weight	145.59 g/mol [4][5]
Form	Liquid[4]
Boiling Point	87-88 °C at 8 mmHg[2][4]
Density	1.173 g/mL at 25 °C[2][4]
Flash Point	96 °C (204.8 °F) - closed cup[4]
Storage Temperature	2-8°C[4][5]

Experimental Protocols

Personal Protective Equipment (PPE) Protocol

All personnel handling 4-Chloromethyl-3,5-dimethylisoxazole must use the following PPE:

- Hand Protection: Wear chemical-impermeable gloves. Gloves must be inspected before use and disposed of properly after handling.
- Eye/Face Protection: Use safety glasses with side-shields or a face shield.[4]
- Skin and Body Protection: Wear a lab coat or other impervious clothing. The type of protective equipment should be selected based on the concentration and amount of the

substance at the specific workplace.

- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For more significant inhalation risks, a type ABEK (EN14387) respirator filter should be used.[\[4\]](#)

Chemical Handling Protocol

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoiding Contamination: Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[2\]](#) Wash hands thoroughly before breaks and at the end of the workday.
- Safe Handling Practices: Avoid contact with skin and eyes.[\[2\]](#) Avoid the formation of dust and aerosols.[\[2\]](#) Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)

Storage Protocol

Proper storage is critical to maintain the stability of 4-Chloromethyl-3,5-dimethylisoxazole and to prevent accidents.

- Container: Store in the original, tightly closed container.[\[2\]](#)
- Conditions: Keep in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#) The recommended storage temperature is between 2°C and 8°C.[\[4\]](#)[\[5\]](#)
- Security: The storage area should be locked to restrict access.[\[2\]](#)
- Incompatibilities: Store separately from foodstuff containers and other incompatible materials.[\[2\]](#)

Spill and Waste Disposal Protocol

In the event of a spill or for routine waste disposal, the following procedures must be followed.

- Spill Response:
 - Evacuate personnel from the spill area.[\[2\]](#)

- Ensure adequate ventilation.
- Remove all sources of ignition.[2]
- Wear appropriate personal protective equipment as detailed in section 3.1.[2]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.
- Do not let the product enter drains.
- Waste Disposal:
 - Dispose of surplus and non-recyclable solutions through a licensed disposal company.
 - Dispose of the container in an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2]

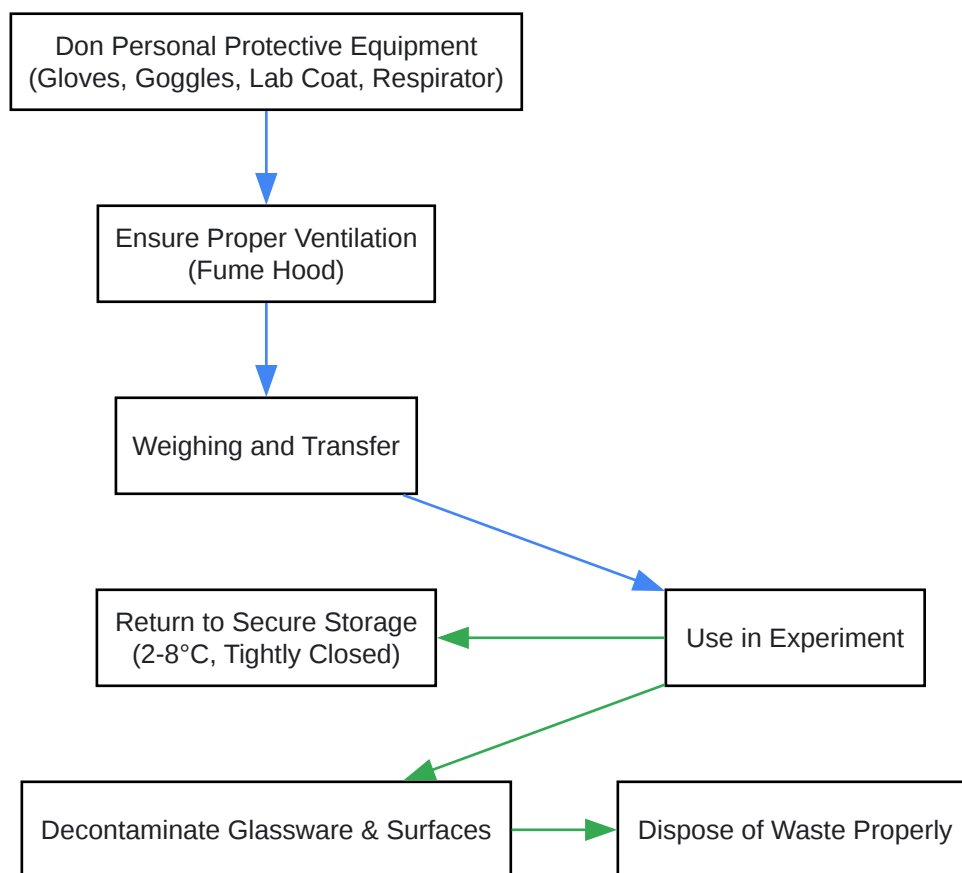
First-Aid Protocol

Immediate and appropriate first aid is crucial in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical help if you feel unwell.[2]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. Get medical help if skin irritation occurs.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Get medical help.[2][7]

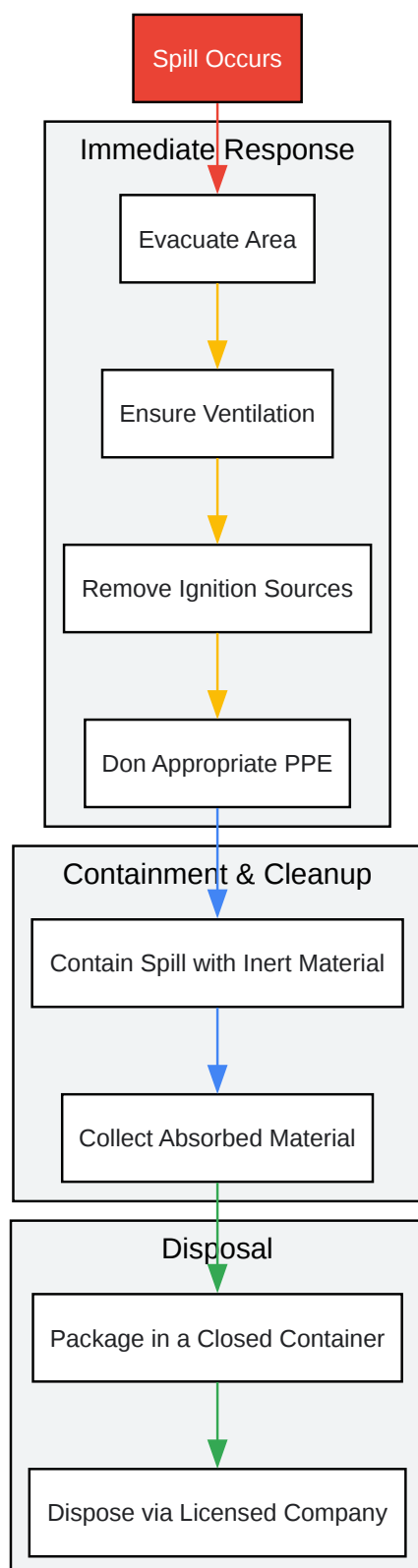
Visualization of Workflow

The following diagrams illustrate the key workflows for handling and storing 4-Chloromethyl-3,5-dimethylisoxazole.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of 4-Chloromethyl-3,5-dimethylisoxazole.



[Click to download full resolution via product page](#)

Caption: Emergency protocol for a 4-Chloromethyl-3,5-dimethylisoxazole spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. 19788-37-5 Cas No. | 4-(Chloromethyl)-3,5-dimethylisoxazole | Apollo [store.apolloscientific.co.uk]
- 4. 4-Chloromethyl-3,5-dimethylisoxazole 98 19788-37-5 [sigmaaldrich.com]
- 5. 4-Chloromethyl-3,5-dimethylisoxazole [myskinrecipes.com]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 4-Chloromethyl-3,5-dimethylisoxazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085836#handling-and-storage-procedures-for-4-chloromethyl-3-5-dimethylisoxazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com